

Trimethylboron-d9: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: Trimethylboron-d9

Cat. No.: B1602552

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For researchers, scientists, and professionals in drug development, a precise understanding of isotopically labeled compounds is crucial. This technical guide provides a focused overview of **Trimethylboron-d9**, a deuterated form of trimethylboron, emphasizing its core molecular properties.

Quantitative Data Summary

The primary distinction between trimethylboron and its deuterated isotopologue lies in their molecular weights, a direct consequence of the substitution of hydrogen atoms with deuterium. The chemical formulas also reflect this isotopic labeling. The table below offers a clear comparison of these fundamental properties.

| Compound | Molecular Formula | Molecular Weight (g/mol) |
|-------------------|-----------------------------------|----------------------------|
| Trimethylboron | C_3H_9B ^{[1][2][3][4]} | 55.92 ^{[1][3]} |
| Trimethylboron-d9 | C_3D_9B ^[5] | 64.97 ^{[6][7][8]} |

Isotopic Relationship Visualization

To visually represent the relationship between these two compounds, the following diagram illustrates the isotopic substitution process. This flowchart clarifies that **Trimethylboron-d9** is derived from Trimethylboron by replacing the nine hydrogen atoms with deuterium atoms.

Caption: Experimental workflow for generating **Trimethylboron-d9**.

It is important to note that while some sources may use the molecular formula C₃H₉B for **Trimethylboron-d9** for indexing purposes, the chemically accurate representation reflecting the deuterium isotopes is C₃D₉B.^{[6][9]}

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References

- 1. uwaterloo.ca [uwaterloo.ca]
- 2. guidechem.com [guidechem.com]
- 3. Trimethylborane | C₃H₉B | CID 68979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 6063-55-4 CAS MSDS (TRIMETHYLBORON-D9) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Trimethylboron-d9 | C₃H₉B | CID 16213066 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. alfa-chemistry.com [alfa-chemistry.com]
- 8. calpaclab.com [calpaclab.com]
- 9. Page loading... [wap.guidechem.com]
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